

Proper Disposal of 5-Acetylloxindole: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 5-Acetylloxindole

Cat. No.: B1336615

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For Immediate Reference: Treat **5-Acetylloxindole** as a hazardous chemical waste. Due to its classification as harmful if swallowed, a skin and eye irritant, and a potential respiratory irritant, direct disposal down the drain or in general laboratory trash is strictly prohibited.[\[1\]](#) Adherence to proper disposal protocols is essential for laboratory safety and environmental protection.

This guide provides comprehensive, step-by-step procedures for the safe handling and disposal of **5-Acetylloxindole**, tailored for researchers, scientists, and drug development professionals. By following these operational and disposal plans, laboratories can ensure compliance with safety regulations and foster a culture of responsible chemical management.

Essential Safety and Handling Information

Before initiating any disposal procedure, it is critical to be familiar with the inherent hazards of **5-Acetylloxindole**. The primary routes of exposure are ingestion, skin contact, eye contact, and inhalation.

Personal Protective Equipment (PPE)

When handling **5-Acetylloxindole** in any form (solid or in solution), the following PPE is mandatory:

- Gloves: Nitrile or other chemically resistant gloves must be worn.[\[2\]](#)
- Eye Protection: Chemical safety goggles or a face shield are required.[\[3\]](#)

- Lab Coat: A standard laboratory coat must be worn to prevent skin contact.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.[\[2\]](#)

Spill Response

In the event of a spill, the following steps should be taken immediately:

- Evacuate and Ventilate: Clear the immediate area of all personnel and ensure adequate ventilation.
- Contain the Spill: For solid spills, gently cover with a plastic sheet to prevent dust from becoming airborne.[\[4\]](#) For solutions, create a dike around the spill using an inert absorbent material like vermiculite or sand.
- Clean-up:
 - Solid Spills: Carefully sweep the solid material into a designated chemical waste container.[\[5\]](#) Avoid creating dust. The area can then be wiped with a damp cloth, which should also be disposed of as hazardous waste.[\[5\]](#)
 - Liquid Spills: Use an absorbent material to soak up the spill. Place the contaminated absorbent into a sealed, labeled hazardous waste container.
- Decontaminate: Clean the spill area with soap and water.
- Dispose: All materials used for spill clean-up must be disposed of as hazardous chemical waste.

Quantitative Data for 5-Acetyloxindole

A thorough review of available safety data sheets and chemical databases indicates that specific quantitative physical and chemical properties for **5-Acetyloxindole** are not readily available. This lack of data underscores the importance of treating this compound with caution and adhering to the disposal protocols for hazardous chemical waste.

Property	Value
CAS Number	64483-69-8
Molecular Formula	C ₁₀ H ₉ NO ₂
Molecular Weight	175.18 g/mol
Physical State	Data not available
Melting Point	Data not available
Boiling Point	Data not available
Density	Data not available
LD50 (Oral)	Data not available
Hazard Statements	H302, H315, H319, H335 ^[1]
Precautionary Codes	P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501 ^[1]

Step-by-Step Disposal Protocol for 5-Acetyloxindole

The following procedure outlines the approved method for the disposal of **5-Acetyloxindole** waste. This protocol is designed to minimize risk to laboratory personnel and the environment.

Experimental Protocol: Waste Segregation and Collection

- Waste Identification: All waste containing **5-Acetyloxindole**, including pure compound, solutions, and contaminated materials (e.g., pipette tips, gloves, absorbent pads), must be classified as hazardous chemical waste.
- Container Selection:
 - Use a dedicated, leak-proof, and chemically compatible container for collecting **5-Acetyloxindole** waste.

- The container must have a secure, tight-fitting lid.
- The original chemical container can be used for waste accumulation, provided it is in good condition.
- Labeling:
 - As soon as the first particle of waste is added, label the container with the words "Hazardous Waste".
 - The label must clearly identify the contents, including "**5-Acetyloxindole**" and any other chemical constituents with their approximate concentrations.
 - Include the date when the waste was first added to the container.
- Waste Accumulation:
 - Store the waste container in a designated Satellite Accumulation Area (SAA), which should be at or near the point of generation.
 - The SAA should be in a well-ventilated area, such as a fume hood, and away from incompatible materials.
 - Keep the waste container closed at all times, except when adding waste.
- Disposal of Empty Containers:
 - Containers that held **5-Acetyloxindole** must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone).
 - The rinsate must be collected and disposed of as hazardous chemical waste.
 - After triple-rinsing, the defaced container may be disposed of in the appropriate recycling or general waste stream, in accordance with institutional policies.
- Request for Pickup:

- Once the waste container is full or has been in accumulation for the maximum allowable time per institutional and regulatory guidelines, arrange for its disposal through your institution's Environmental Health and Safety (EHS) department.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **5-Acetyloxindole**.

5-Acetyloxindole Disposal Workflow

[Click to download full resolution via product page](#)Caption: Disposal workflow for **5-Acetyloxindole**.

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